

A Technical Guide to 1-Iodo-2-nitrobenzene for Research and Development

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Compound of Interest

Compound Name: 1-Iodo-2-nitrobenzene

Cat. No.: B031338

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Introduction: **1-Iodo-2-nitrobenzene**, also known by its IUPAC name, is a crucial organic compound that serves as a fundamental building block in advanced chemical synthesis.^[1] With the CAS number 609-73-4, this aromatic compound is characterized by an iodine atom and a nitro group attached to adjacent carbon atoms on a benzene ring.^[2] Its unique structure makes it a valuable intermediate and reagent in the production of complex molecules, particularly within the pharmaceutical and fine chemical industries.^{[1][3]} Researchers and drug development professionals utilize **1-Iodo-2-nitrobenzene** as a precursor for synthesizing active pharmaceutical ingredients (APIs) and other medicinally significant compounds.^{[1][4]} This guide provides a comprehensive overview of its properties, synthesis, applications, and safety protocols, tailored for a scientific audience.

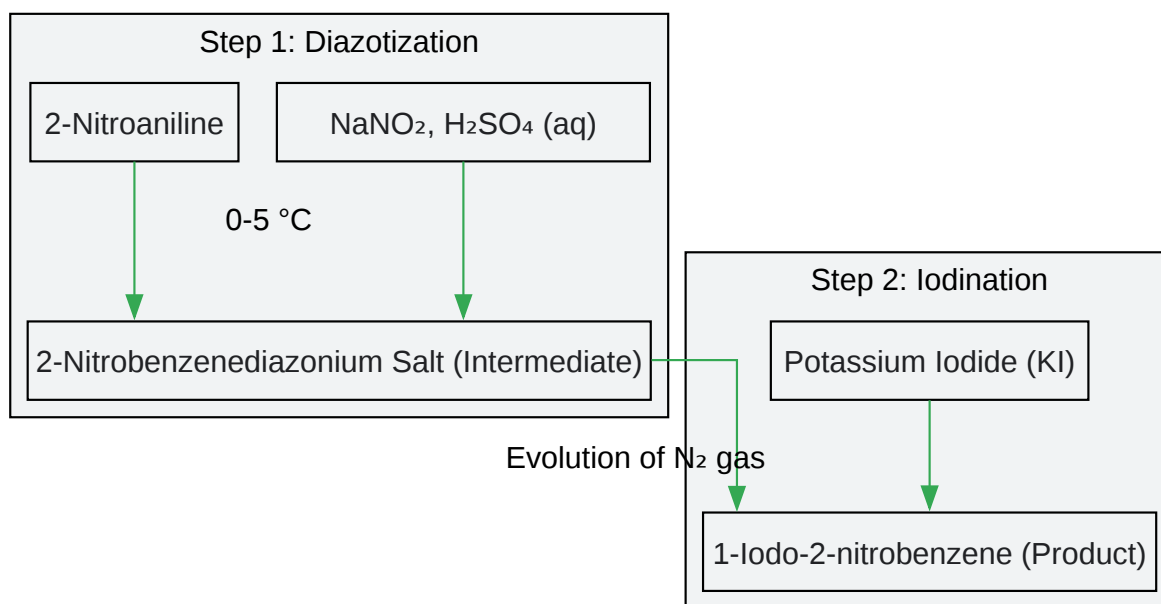
Chemical and Physical Properties

1-Iodo-2-nitrobenzene is typically a light yellow to brown crystalline solid.^{[5][6]} It is insoluble in water but shows solubility in organic solvents like methanol.^{[5][7]} The compound is noted to be light-sensitive and incompatible with strong bases and oxidizing agents.^[7]

Property	Value	Source(s)
IUPAC Name	1-Iodo-2-nitrobenzene	[2][8][9]
Synonyms	2-Iodonitrobenzene, o-Iodonitrobenzene	[2][9][10][11]
CAS Number	609-73-4	[12][13]
Molecular Formula	C ₆ H ₄ INO ₂	[1][2][9][11][12]
Molecular Weight	249.01 g/mol	[1][2][5]
Appearance	Light yellow to brown powder/crystal	[1][5][6]
Melting Point	49-51 °C	[7][12]
Boiling Point	288-289 °C (at 760 mmHg)	[7][14]
Density	2.0 ± 0.1 g/cm ³	[12]
Flash Point	113 °C (closed cup)	[13]
Solubility	Insoluble in water; Soluble in methanol	[5][7]

Synthesis and Reactivity

The most common laboratory synthesis of **1-Iodo-2-nitrobenzene** involves the diazotization of 2-nitroaniline, followed by a Sandmeyer-type reaction with an iodide salt. The workflow involves creating a diazonium salt from the starting amine, which is then displaced by iodide.



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Caption: Synthetic workflow for **1-iodo-2-nitrobenzene**.

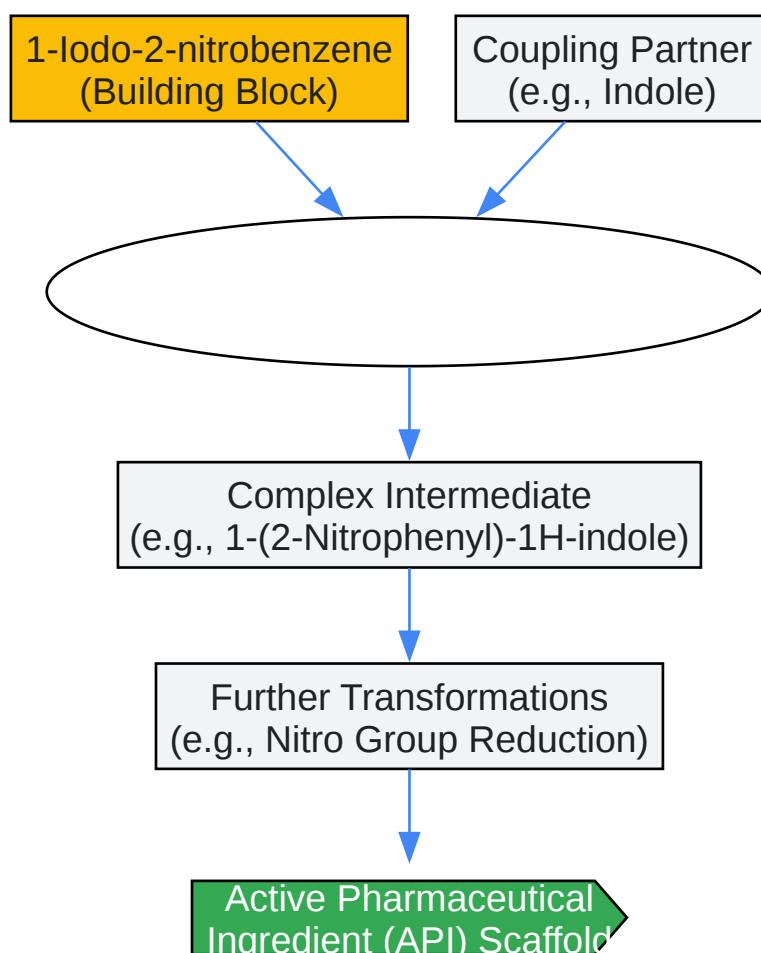
Experimental Protocol: Synthesis of **1-iodo-2-nitrobenzene**^[15]

- **Preparation of Diazonium Salt:** In a suitable reaction vessel, add 100 g of o-nitroaniline to 1000 mL of water. Carefully and slowly add 600 g of concentrated sulfuric acid. Cool the resulting clear solution to 5 °C in an ice bath.
- **Diazotization:** While maintaining the temperature below 10 °C, diazotize the solution by adding a stoichiometric amount of sodium nitrite dissolved in a minimal amount of water.
- **Iodination:** In a separate, larger vessel, prepare a solution of 200 g of potassium iodide and 200 g of iodine in 200 mL of water.
- **Reaction:** Add the cold diazonium salt solution in portions to the potassium iodide/iodine solution. Nitrogen gas will evolve.

- Work-up: Once the nitrogen evolution ceases, gently warm the mixture on a water bath. To remove excess iodine, shake the warm mixture with a sodium sulfite solution until the characteristic iodine color disappears.
- Isolation: Cool the mixture. The product, **1-Iodo-2-nitrobenzene**, will crystallize and can be collected by filtration. The expected melting point of the purified product is approximately 54 °C.[15]

Applications in Research and Drug Development

1-Iodo-2-nitrobenzene is a versatile reagent primarily used as an intermediate in multi-step organic syntheses.[1] Its reactivity, particularly at the C-I bond, allows for its use in various cross-coupling reactions, such as the Ullmann condensation, to form carbon-carbon or carbon-heteroatom bonds. These reactions are fundamental in building the complex scaffolds of many pharmaceutical agents.



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Caption: Role of **1-Iodo-2-nitrobenzene** in a synthetic pathway.

Experimental Protocol: Synthesis of 1-(2-Nitrophenyl)-1H-indole[14] This procedure demonstrates a ligand-free Ullmann arylation using **1-Iodo-2-nitrobenzene**.

- Catalyst System: Prepare a pre-catalyst system of Poly(ethylene glycol) (PEG₃₄₀₀), Cesium Carbonate (Cs₂CO₃), and a copper source.
- Reaction Mixture: In a microwave-safe reaction vessel, combine **1-Iodo-2-nitrobenzene** (1 equivalent), 1H-indole (1.2 equivalents), and the PEG₃₄₀₀–Cs₂CO₃–copper pre-catalyst.
- Microwave Irradiation: Subject the reaction mixture to microwave activation. Monitor the reaction progress using an appropriate technique (e.g., TLC or GC-MS).
- Work-up and Purification: Upon completion, cool the reaction mixture and perform a suitable work-up, which may involve extraction with an organic solvent and washing with water. Purify the crude product using column chromatography to isolate 1-(2-Nitrophenyl)-1H-indole.

This compound has been specifically used in the synthesis of 2-(2-Pyridyl)-3H-indol-3-one N-Oxide and as a reagent in synthesizing an analog of 4,4'-Methylenedianiline, which is used in resin manufacturing.[7][14]

Safety and Handling

1-Iodo-2-nitrobenzene is a hazardous substance and must be handled with appropriate safety precautions. It is harmful if swallowed, inhaled, or in contact with skin.[11] It also causes skin and serious eye irritation and may cause respiratory irritation.[11]

Hazard Information	Details	Source(s)
GHS Pictogram	GHS07 (Exclamation Mark)	[12]
Signal Word	Warning	[12]
Hazard Statements	H302+H312+H332: Harmful if swallowed, in contact with skin, or if inhaled.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[11]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[11] [13] [16]

Handling and Storage:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles or face shield, and a lab coat. For operations that may generate dust, a NIOSH-approved respirator (e.g., N95 dust mask) is recommended.[\[16\]](#)

- Storage: Store in a tightly closed container in a cool, dry, and dark place.[5] Keep away from incompatible materials such as strong oxidizing agents and strong bases.[7]
- First Aid: In case of inhalation, move the person to fresh air.[11][13] For skin contact, wash off with soap and plenty of water.[13] For eye contact, rinse cautiously with water for at least 15 minutes.[13] If swallowed, rinse mouth with water and seek immediate medical attention.[13]

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